

# Olfactory Perception of Dodecyl Isobutyrate in Humans: A Technical Guide

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## Compound of Interest

Compound Name: *Dodecyl isobutyrate*

Cat. No.: B1330305

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## Introduction

**Dodecyl isobutyrate** is a fatty acid ester with applications in the flavor and fragrance industry. Understanding its olfactory perception in humans is crucial for its effective utilization and for broader research into the mechanisms of olfaction. This technical guide provides a comprehensive overview of the current knowledge on the olfactory perception of **dodecyl isobutyrate**, including its odor profile, and details the experimental protocols for determining its olfactory detection threshold and identifying the corresponding human olfactory receptors. While specific quantitative data for **dodecyl isobutyrate** is limited in publicly available literature, this guide outlines the established methodologies to acquire such data.

## Physicochemical and Olfactory Properties of Dodecyl Isobutyrate

A summary of the known physicochemical and qualitative olfactory properties of **dodecyl isobutyrate** is presented in Table 1.

Property	Value	Source
Chemical Name	Dodecyl 2-methylpropanoate	The Good Scents Company
CAS Number	6624-71-1	The Good Scents Company
FEMA Number	3452	Flavor Extract Manufacturers Association (FEMA) <a href="#">[1]</a>
Molecular Formula	C16H32O2	The Good Scents Company <a href="#">[2]</a>
Molecular Weight	256.43 g/mol	The Good Scents Company <a href="#">[2]</a>
Appearance	Colorless liquid	The Good Scents Company <a href="#">[2]</a>
Odor Description	Faint oily, fatty, fruity	The Good Scents Company <a href="#">[2]</a>
Odor Strength	Low	The Good Scents Company <a href="#">[2]</a>
Solubility	Insoluble in water, soluble in alcohol	The Good Scents Company <a href="#">[2]</a>

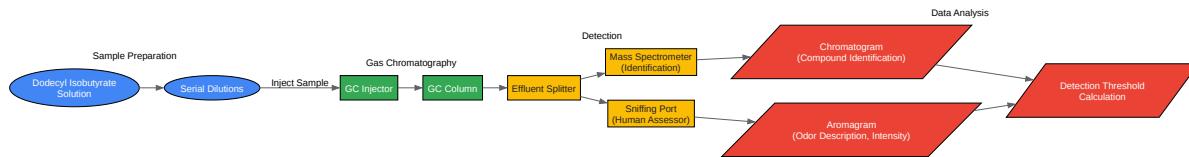
Note: As of the latest literature review, specific quantitative data for the olfactory detection threshold of **dodecyl isobutyrate** in humans has not been found in publicly accessible databases.

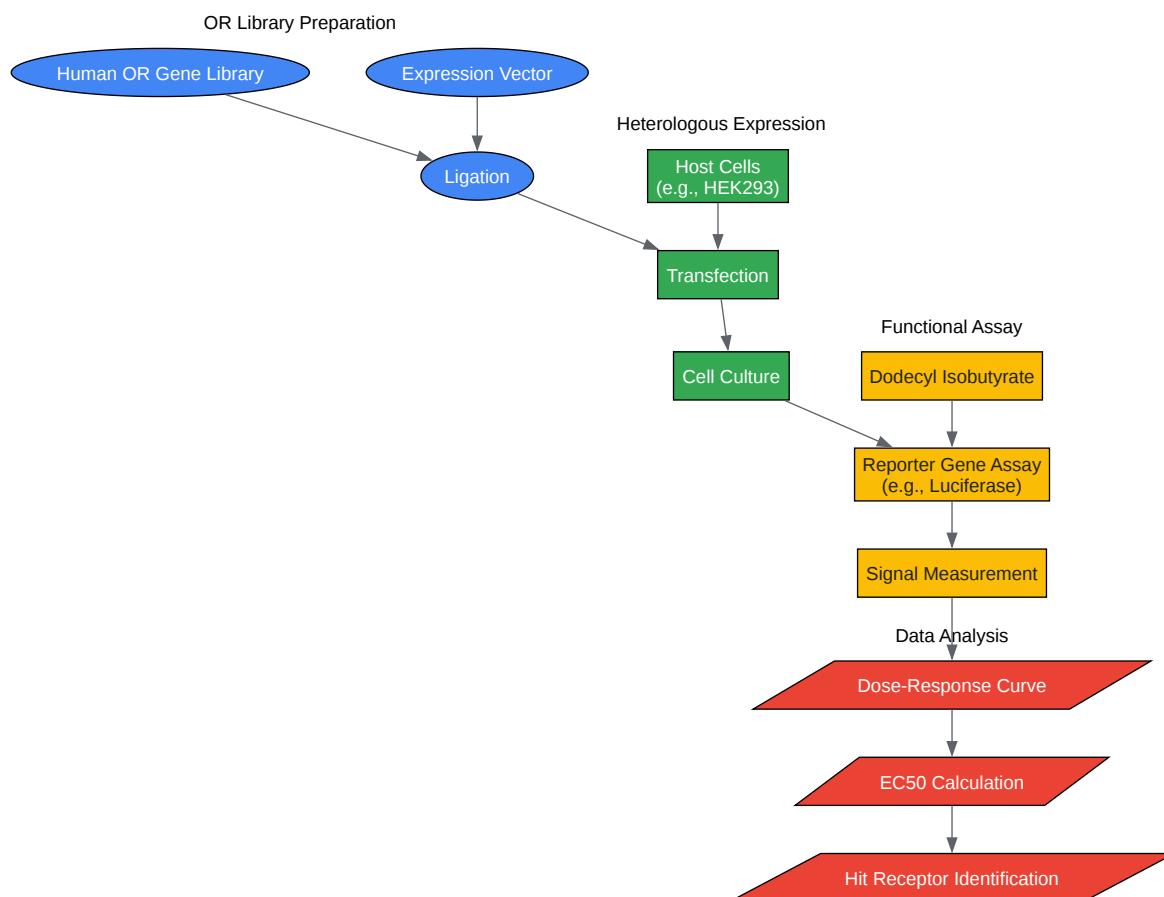
## Experimental Protocols for Olfactory Perception Analysis

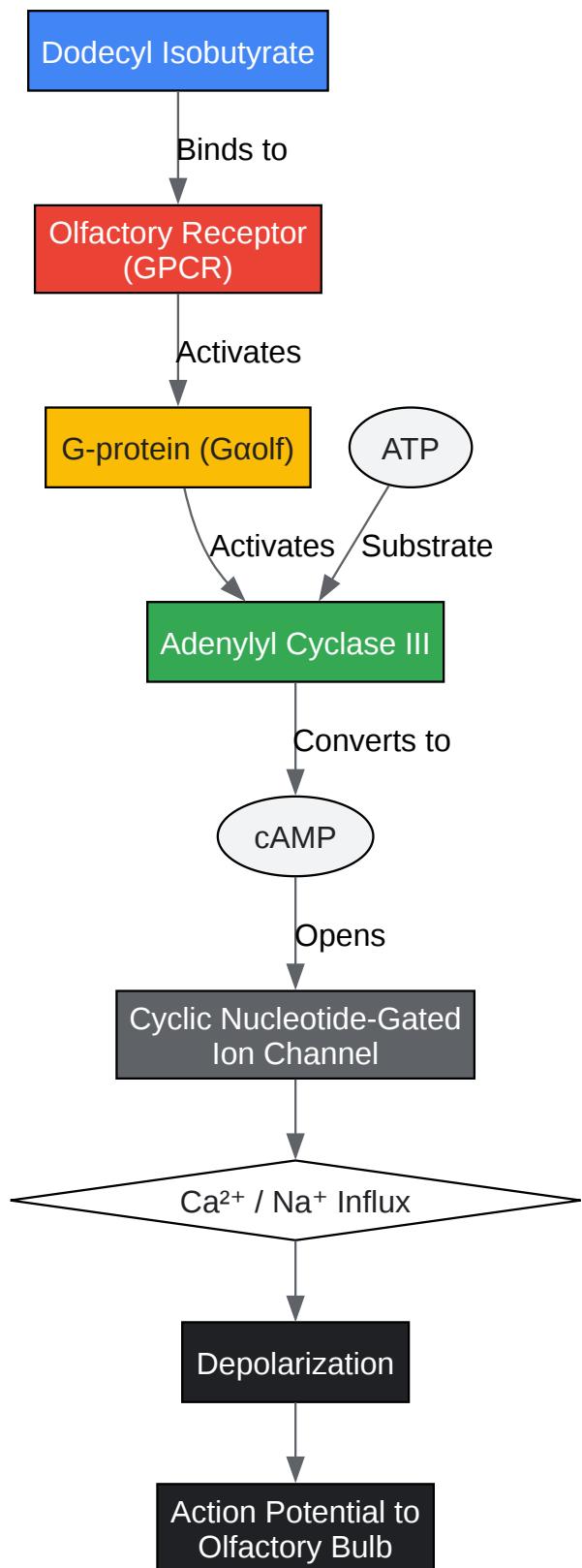
### Determination of Olfactory Detection Threshold

The olfactory detection threshold is the minimum concentration of an odorant that can be detected by a human subject. A standard and widely used method for this determination is Gas Chromatography-Olfactometry (GC-O).

Experimental Workflow for GC-O:







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## References

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